

# Lactose Octaacetate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Lactose octaacetate*

Cat. No.: *B15565669*

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## Abstract

**Lactose octaacetate**, the fully acetylated derivative of lactose, is a versatile carbohydrate molecule with a growing profile in various scientific and industrial sectors. This technical guide provides an in-depth overview of its chemical and physical properties, detailed experimental protocols for its synthesis and analysis, and a summary of its biological activities. The information is tailored for researchers, scientists, and professionals in drug development, offering a consolidated resource for laboratory use and conceptual understanding.

## Chemical and Physical Properties

**Lactose octaacetate** is a white crystalline solid. It is known by several synonyms, including Octa-O-acetyl-D-lactose and 4-O-(2,3,4,6-Tetra-O-acetyl- $\beta$ -D-galactopyranosyl)-1,2,3,6-tetra-O-acetyl-D-glucopyranose.[1][2] Two common CAS numbers are associated with **lactose octaacetate**, which may correspond to different anomers or purity grades: 23973-20-8 and 6291-42-5.[2][3]

## Core Chemical Data

Property	Value	Reference(s)
CAS Number	23973-20-8	[2]
6291-42-5	[3][4]	
Molecular Formula	C <sub>28</sub> H <sub>38</sub> O <sub>19</sub>	[2][4]
Molecular Weight	678.59 g/mol	[2][4]
SMILES	<chem>CC(=O)OC[C@@H]1--</chem> INVALID-LINK-- <chem>OC(=O)C)OC(=O)C)OC(=O)C"</chem> <chem>&gt;C@HO[C@H]2--INVALID-</chem> LINK-- <chem>COC(=O)C)OC(=O)C)OC(=O)</chem> <chem>C"&gt;C@@HOC(=O)C</chem>	[2]

## Physical and Spectroscopic Properties

Property	Value	Reference(s)
Appearance	White crystalline solid	[4]
Melting Point	75-78 °C	
	139-141 °C (for β-D-Lactose octaacetate)	[4]
	83-85 °C	[5]
Solubility	Soluble in chloroform, DCM, DMF, DMSO, EtOAc, MeOH.	[4][6]
Storage Temperature	2-8°C	
Optical Rotation	The angle of optical rotation can be determined using a polarimeter with a sodium lamp as the light source.[7]	
<sup>1</sup> H NMR (500 MHz, CDCl <sub>3</sub> )	δ 5.62 – 5.41 (m, 3H), 5.08 (dd, J = 39.8, 18.8 Hz, 7H), 5.04 (d, J = 9.7 Hz, 2H), 4.86 (dddd, J = 46.1, 36.3, 16.8, 8.2 Hz, 18H), 4.49 (ddd, J = 61.7, 46.4, 8.1 Hz, 6H), 4.20 (d, J = 10.), 3.98 – 3.80 (m, 20H), 3.81 (d, J = 7.7 Hz, 4H), 2.15-1.95 (multiple signals, acetyl protons)	[1]
<sup>13</sup> C NMR (126 MHz, CDCl <sub>3</sub> )	δ 173.22, 170.87, 170.58, 170.45, 170.29, 170.25, 170.19, 170.05, 169.99, 169.86, 169.77, 169.55, 169.36, 169.31, 168.95, 168.91, 101.53 (C1 β-D-Galp), 100.74 (C1 β-D-Galp), 100.52 (C1 α-Glc), 91.30, 81.50, 77.67, 77.41, 77.16, 75.41,	[7]

73.12, 72.82, 72.36, 72.24,  
71.22, 71.10, 70.71, 70.61,  
70.38, 70.29, 69.45, 68.85,  
68.52, 66.85, 66.75, 62.21,  
61.66, 60.96, 20.44, 20.40,  
20.35, 20.29, 20.22, 20.13,  
20.06

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FT-IR (KBr, $\text{cm}^{-1}$ )	3600–3200 ( $\nu\text{O-H}$ ), 2990– 2940 ( $\nu\text{C-H}$ as), 1755–1740 ( $\nu\text{C=O}$ of acetyl groups)	[1]
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## Experimental Protocols

### Microwave-Assisted Synthesis of Lactose Octaacetate

This protocol is adapted from a "green" synthesis method utilizing microwave irradiation.[7]

Materials:

- D-(+)-lactose monohydrate
- Acetic anhydride
- Anhydrous sodium acetate
- 95% (v/v) ethanol
- Distilled water
- Ice

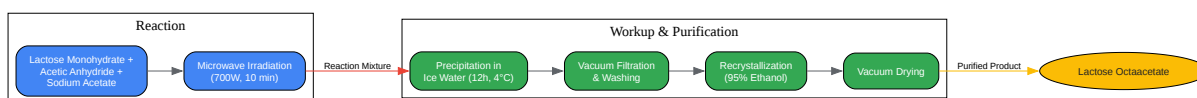
Equipment:

- Round-bottom flask
- Microwave reactor (700 W)
- Magnetic stirrer

- Vacuum filtration apparatus
- Beakers
- Vacuum oven

#### Procedure:

- In a round-bottom flask, mix 10.0 g (0.029 mol) of D-(+)-lactose monohydrate with 30 cm<sup>3</sup> (0.27 mol) of acetic anhydride.
- Add 3.0 g (0.036 mol) of anhydrous sodium acetate to the mixture as a catalyst.
- Place the flask in a microwave reactor and irradiate at 700 W for 10 minutes.
- After irradiation, pour the reaction mixture into 200 cm<sup>3</sup> of distilled water with ice cubes.
- Stir the mixture and then leave it at 4 °C for 12 hours to allow for the precipitation of the lactose ester as a white solid.
- Filter the precipitate under vacuum and wash it with distilled water.
- Further purify the lactose acetate by recrystallization from 95% ethanol and then distilled water.
- Dry the purified **lactose octaacetate** in a vacuum oven to a constant weight.



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Caption: Workflow for the microwave-assisted synthesis of **lactose octaacetate**.

## Characterization Methods

- Thin-Layer Chromatography (TLC): TLC can be performed on silica gel plates with an eluent system of ethyl acetate/methanol/water (17:2:1 v/v/v). Spots can be visualized by spraying with 10% (v/v) H<sub>2</sub>SO<sub>4</sub> in methanol followed by heating.[7]
- FT-IR Spectroscopy: Infrared spectra can be recorded in KBr pellets over a frequency range of 4000-400 cm<sup>-1</sup>. [1]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: <sup>1</sup>H and <sup>13</sup>C NMR spectra are typically recorded on a 500 MHz spectrometer using CDCl<sub>3</sub> as the solvent. [1][7]

## Biological Activities and Applications

**Lactose octaacetate** has demonstrated a range of biological activities, making it a compound of interest for pharmaceutical and cosmetic applications. [1]

### Antimicrobial and Antifungal Activity

**Lactose octaacetate** exhibits more potent antifungal properties compared to its antibacterial effects. [7] It has shown slight to moderate activity against fungi such as *Aspergillus niger*, *Penicillium* sp., *Rhizopus* sp., and *Fusarium moniliforme*. [7][8]

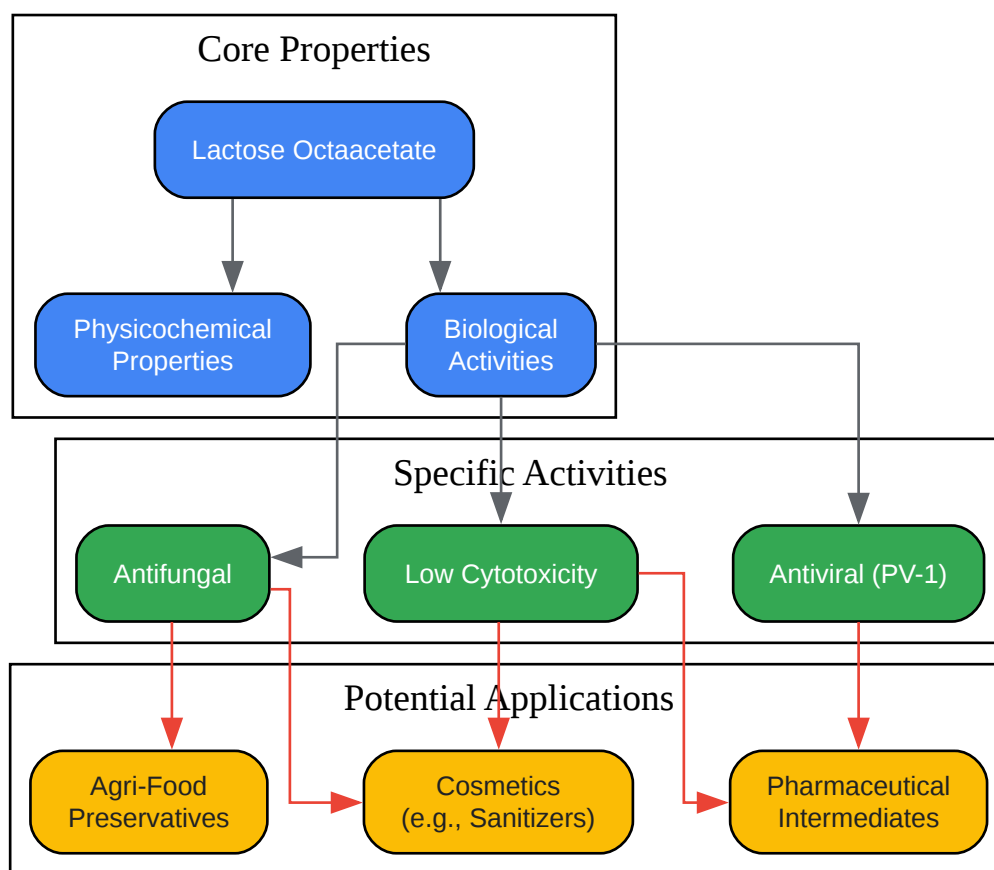
### Antiviral Activity and Cytotoxicity

Studies have reported antiviral activity of **lactose octaacetate** against Poliovirus 1 (PV-1). [7][9] It has shown low cytotoxicity against Madin-Darby bovine kidney (MDBK), human epithelial type 2 (HEp-2), and Madin-Darby canine kidney (MDCK) cell lines. [7][9]

## Potential Applications

The biological properties of **lactose octaacetate**, coupled with its nature as a biodegradable surfactant, suggest its potential use in:

- Pharmaceutical intermediates. [6][10]
- Cosmetic preparations, such as in hand sanitizer gels. [1]
- Food, agricultural, and cosmetic preparations as an antimicrobial and antiviral agent. [7]



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Caption: Relationship between properties and applications of **lactose octaacetate**.

## Conclusion

**Lactose octaacetate** is a readily synthesizable carbohydrate derivative with a well-characterized chemical and physical profile. Its demonstrated biological activities, particularly its antifungal and antiviral properties combined with low cytotoxicity, position it as a promising candidate for further research and development in the pharmaceutical, cosmetic, and agricultural industries. This guide provides a foundational resource to support such endeavors.

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- To cite this document: BenchChem. [Lactose Octaacetate: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15565669/docs#lactose-octaacetate-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b15565669/docs#lactose-octaacetate-a-comprehensive-technical-guide)

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